

Understanding Direct Yellow 96: An Overview of Its Industrial Applications and Physicochemical Properties

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Compound of Interest

Compound Name: Direct Yellow 96

Cat. No.: B1166392

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An In-depth Technical Guide for Researchers and Scientists

Direct Yellow 96 is a synthetic organic dye recognized for its utility in the textile, paper, and printing industries.^{[1][2][3]} This guide provides a comprehensive overview of the publicly available information regarding Direct Yellow 96, focusing on its chemical properties and established applications. It is important to note that, to date, scientific literature does not contain data on the specific binding affinity of Direct Yellow 96 to biological macromolecules, a critical aspect for drug development professionals. The information presented herein is based on its characterization as an industrial colorant.

Physicochemical Properties and Structure

Direct Yellow 96, also known by synonyms such as C.I. Direct Yellow 96 and Solophenyl Flavine 7GFE, is classified as a stilbene and triazole class dye.^{[4][5]} It is a water-soluble yellow powder.^{[3][4]} The dye's molecular structure is responsible for its characteristic brilliant greenish-yellow hue.^{[2][4]} Its solubility in water makes it suitable for various dyeing processes.^[4]

Industrial Applications and Mechanism of Action in Dyeing

The primary application of Direct Yellow 96 is as a colorant for cellulosic fibers, including cotton and viscose, as well as for wool, silk, paper, and leather.[1][2][4] The mechanism of action in the textile industry involves the binding of the dye molecules to the fibers of the fabric, which results in the desired coloration.[1] It is valued for its good light and wash fastness properties in these applications.[1]

Quantitative Data

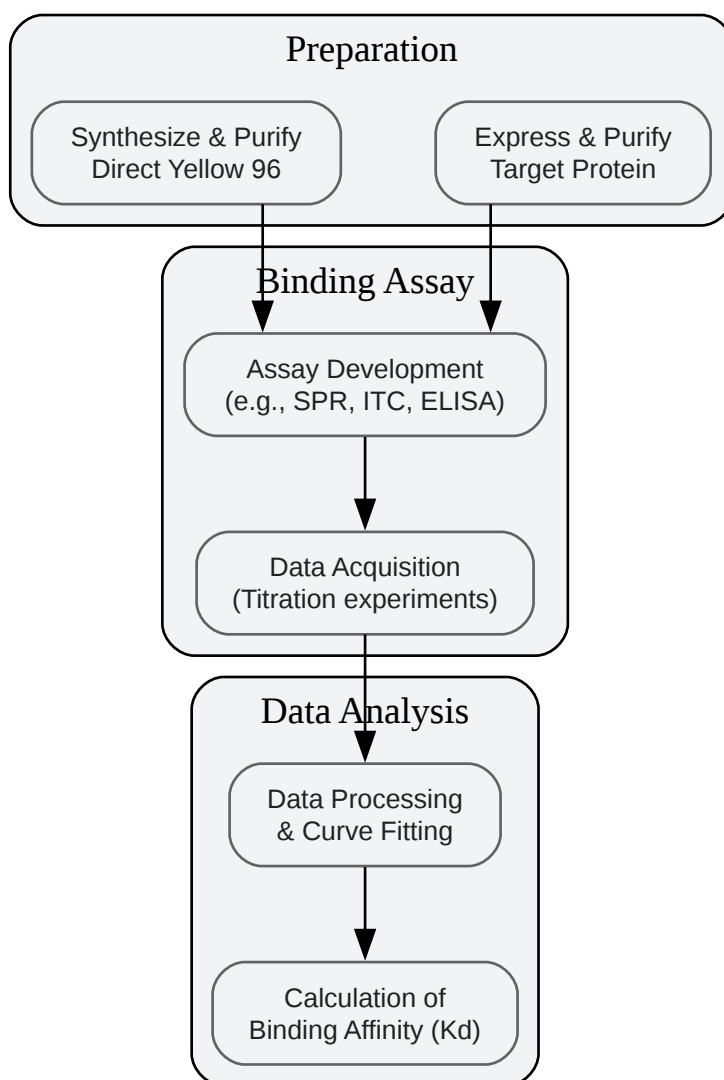
Currently, there is no publicly available quantitative data regarding the binding affinity of Direct Yellow 96 to specific biological targets. Key metrics such as the dissociation constant (K_d), inhibition constant (K_i), or the half-maximal inhibitory concentration (IC_{50}) are not documented in the context of protein-ligand interactions. The table below reflects the absence of this information.

Target Protein	Binding Affinity (K_d , K_i , IC_{50})	Experimental Method
Not Available	Not Available	Not Available

Experimental Protocols

Detailed experimental protocols for determining the binding affinity of Direct Yellow 96 to biological targets are not available in the current body of scientific literature. Standard methods for such determinations would typically include techniques like surface plasmon resonance (SPR), isothermal titration calorimetry (ITC), or enzyme-linked immunosorbent assays (ELISA). However, no studies applying these methods to Direct Yellow 96 have been published.

A generalized workflow for determining the binding affinity of a compound to a target protein is presented below. This theoretical workflow illustrates the steps that would be necessary to generate the missing data for Direct Yellow 96.



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Generalized workflow for determining binding affinity.

Signaling Pathways

Due to the lack of information on specific biological targets for Direct Yellow 96, there are no described signaling pathways associated with its activity. Research into its potential biological effects would be a prerequisite for mapping any such interactions.

In conclusion, while Direct Yellow 96 is a well-characterized dye for industrial purposes, its biological binding affinity and potential roles in modulating cellular processes remain

unexplored. The information required by researchers and drug development professionals to assess its therapeutic potential is not currently available in published literature.

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